

Introduction: The Strategic Importance of the Piperidine Scaffold

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Compound of Interest

Compound Name: **1-(2-Chloropropyl)piperidine**

Cat. No.: **B1584250**

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The piperidine ring is a cornerstone of medicinal chemistry, recognized as a "privileged scaffold" due to its prevalence in a vast number of pharmaceuticals and biologically active natural products.^{[1][2]} Its six-membered heterocyclic structure confers favorable physicochemical properties to molecules, such as modulating lipophilicity, improving metabolic stability, and providing a three-dimensional framework for precise interaction with biological targets.^{[1][3]} Within this critical class of compounds, **1-(2-Chloropropyl)piperidine** emerges as a versatile and highly reactive synthetic intermediate. The presence of a secondary chloroalkyl group provides a reactive site for nucleophilic substitution, making it an invaluable building block for introducing the piperidinylpropyl moiety into more complex molecular architectures.^[4] This guide offers a comprehensive technical overview of **1-(2-Chloropropyl)piperidine**, designed for researchers, chemists, and drug development professionals who seek to leverage its synthetic potential.

Physicochemical and Structural Characteristics

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in synthesis and research. The key identifiers and computed properties for **1-(2-Chloropropyl)piperidine** are summarized below.

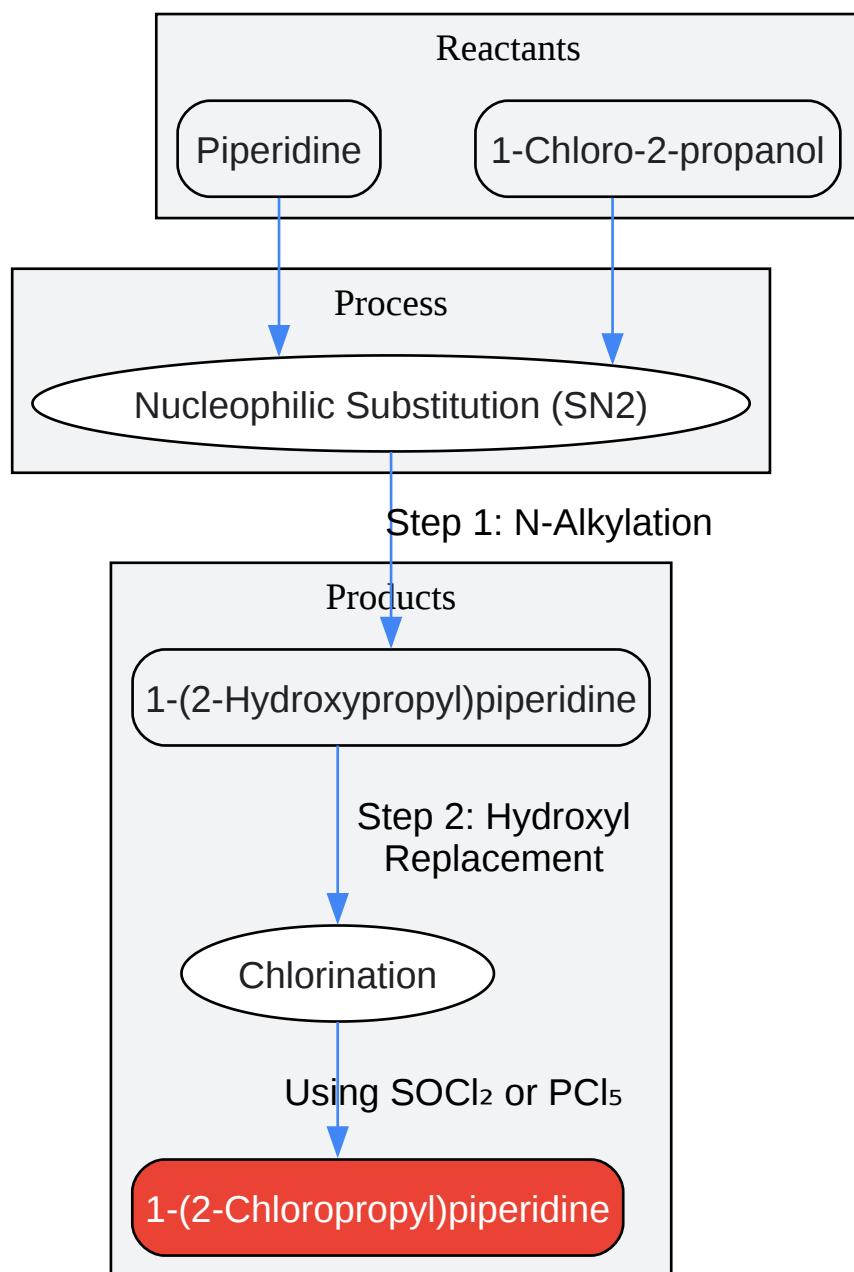
Property	Value	Source
CAS Number	698-92-0	[5] [6]
Molecular Formula	C ₈ H ₁₆ ClN	[5] [6]
Molecular Weight	161.67 g/mol	[5] [6]
IUPAC Name	1-(2-chloropropyl)piperidine	[5]
EINECS Number	211-823-1	[5] [6]
Boiling Point	388-389°C (Predicted)	[6]
InChIKey	KFWCHHIRLGAWOS- UHFFFAOYSA-N	[5]

Synthesis and Manufacturing: A Practical Approach

The synthesis of **1-(2-Chloropropyl)piperidine** is typically achieved through the N-alkylation of piperidine. The choice of the alkylating agent and reaction conditions is crucial for achieving high yield and purity. A common and direct laboratory-scale method involves the nucleophilic substitution reaction between piperidine and a suitable 2-chloropropyl precursor, such as 1-chloro-2-propanol.[\[4\]](#)

Generalized Synthetic Workflow

The diagram below illustrates a foundational route for the synthesis of haloalkyl piperidine derivatives.



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Caption: General two-step synthesis pathway for **1-(2-Chloropropyl)piperidine**.

Detailed Experimental Protocol

This protocol describes a self-validating, two-step synthesis adapted from established methods for similar haloalkyl amines.[\[7\]](#)[\[8\]](#)

Step 1: Synthesis of 1-(2-Hydroxypropyl)piperidine

- Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add piperidine (1.0 eq) to a suitable solvent such as ethanol.
- Reaction: Slowly add 1-chloro-2-propanol (1.1 eq) to the stirred solution. An exothermic reaction may be observed.
- Reflux: Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin-Layer Chromatography (TLC) to confirm the consumption of piperidine.
- Work-up: After cooling to room temperature, neutralize the mixture with an aqueous solution of sodium hydroxide (NaOH). Extract the aqueous layer with an organic solvent (e.g., diethyl ether or dichloromethane).
- Purification: Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and remove the solvent under reduced pressure to yield the crude 1-(2-hydroxypropyl)piperidine. This intermediate can be purified further by vacuum distillation.

Step 2: Chlorination to **1-(2-Chloropropyl)piperidine**

- Setup: In a fume hood, dissolve the purified 1-(2-hydroxypropyl)piperidine from Step 1 in an inert solvent like toluene. Cool the flask in an ice bath.
- Chlorination: Add thionyl chloride (SOCl_2) (1.2 eq) dropwise to the cooled solution. This reaction is highly exothermic and releases HCl and SO_2 gas, requiring careful control and adequate ventilation.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then heat to 70-80°C for 2-3 hours until gas evolution ceases.^[7]
- Isolation: Cool the reaction mixture. The product, often in its hydrochloride salt form, may precipitate. The free base can be obtained by careful neutralization with a base (e.g., NaHCO_3 solution) and subsequent extraction with an organic solvent.

- Final Purification: The final product is purified by vacuum distillation to yield **1-(2-Chloropropyl)piperidine** as a clear liquid.

Reactivity and Synthetic Utility

The synthetic value of **1-(2-Chloropropyl)piperidine** is derived from the reactivity of its C-Cl bond. The carbon atom bonded to the chlorine is electrophilic and susceptible to attack by a wide range of nucleophiles. This allows for the covalent attachment of the piperidinylpropyl group to other molecules, a key strategy in building complex pharmaceutical agents.[\[4\]](#)[\[9\]](#)

Core Reaction Mechanism: Nucleophilic Substitution

The primary reaction pathway is a bimolecular nucleophilic substitution (S_N2) mechanism. A nucleophile (Nu^-) attacks the carbon atom bearing the chlorine, leading to the displacement of the chloride ion as a leaving group.

Caption: S_N2 reaction of **1-(2-Chloropropyl)piperidine** with a generic nucleophile (Nu^-).

This reactivity makes it a crucial intermediate for synthesizing drugs where a piperidine moiety is linked to a larger scaffold via a propyl chain. Analogues like 1-(2-chloroethyl)piperidine are used in the synthesis of APIs such as Raloxifene, Pitofenone, and Fenpiverinium bromide, highlighting the industrial relevance of this class of intermediates.[\[10\]](#)

Applications in Drug Discovery and Development

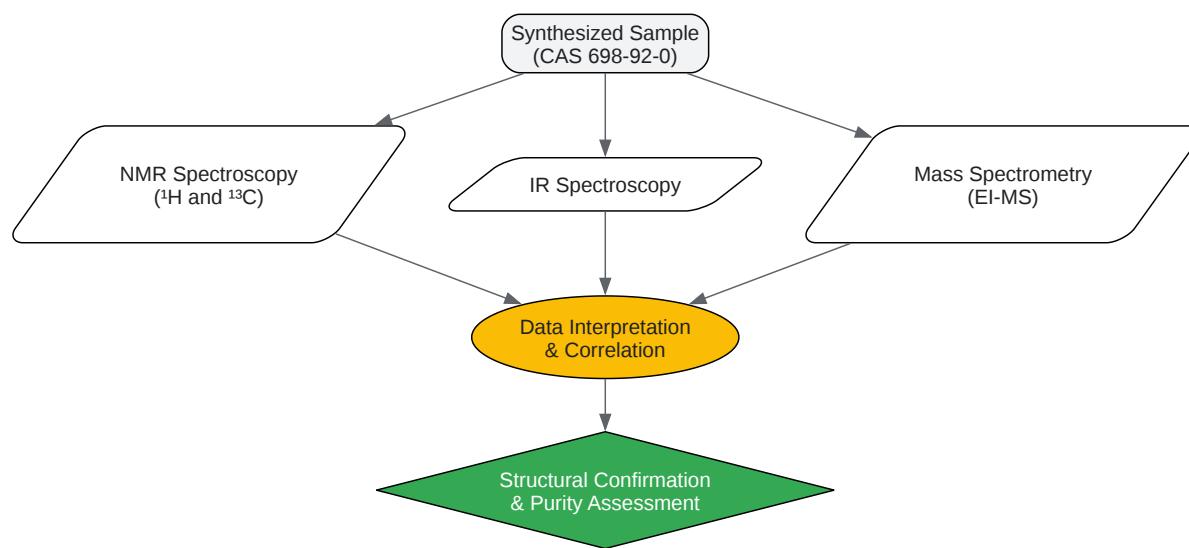
The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs targeting a wide range of diseases, particularly those affecting the central nervous system (CNS).[\[1\]](#) Introducing chiral piperidine scaffolds can enhance biological activity, improve pharmacokinetic properties, and reduce toxicity.[\[3\]](#)

- CNS Agents: The lipophilic nature of the piperidine ring facilitates crossing the blood-brain barrier, making it a common feature in drugs targeting CNS disorders.
- Anticancer and Anti-inflammatory Agents: N-substituted piperidines are explored for their potential as anticancer and anti-inflammatory drugs.[\[4\]](#)[\[9\]](#)
- Building Block for Complex Molecules: **1-(2-Chloropropyl)piperidine** serves as a key building block, enabling medicinal chemists to rapidly synthesize libraries of novel

compounds for high-throughput screening by attaching the piperidinylpropyl tail to various molecular cores.^[4]

Analytical Characterization Workflow

Confirming the identity and purity of **1-(2-Chloropropyl)piperidine** is essential. A multi-technique approach involving spectroscopy and spectrometry provides a complete structural characterization.



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Caption: Standard workflow for the analytical characterization of the title compound.

Predicted Spectroscopic Data

The following tables provide predicted data based on the compound's structure, serving as a reference for experimental analysis.[11][12][13]

Table 1: Predicted ^1H NMR Data (CDCl₃, 400 MHz)

Protons	Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment
H-a	-1.50	Doublet	3H	-CH(Cl)-CH ₃
H-b	-1.60	Multiplet	6H	β , γ -Piperidine CH ₂
H-c	-2.50	Multiplet	4H	α -Piperidine CH ₂
H-d	-2.6-2.8	Multiplet	2H	-CH ₂ -N

| H-e | ~4.10 | Multiplet | 1H | -CH(Cl)-CH₃ |

Table 2: Predicted ^{13}C NMR Data (CDCl₃, 100 MHz)

Carbon	Predicted Chemical Shift (ppm)	Assignment
C-1	-22	-CH(Cl)-CH ₃
C-2, C-3	-24, -26	β , γ -Piperidine CH ₂
C-4	-55	α -Piperidine CH ₂
C-5	-58	-CH(Cl)-CH ₃

| C-6 | ~62 | -CH₂-N |

Table 3: Predicted IR Spectroscopy Data

Wavenumber (cm ⁻¹)	Intensity	Vibration
2950-2800	Strong	C-H (Aliphatic) Stretch
1450	Medium	C-H Bend
1100-1000	Strong	C-N Stretch

| 750-650 | Strong | C-Cl Stretch |

Table 4: Predicted Mass Spectrometry (EI-MS) Data

m/z	Interpretation
161/163	[M] ⁺ Molecular ion peak (with ³⁷ Cl isotope peak)
126	[M-Cl] ⁺ Fragment

| 84 | Piperidine ring fragment |

Safety, Handling, and Storage

While specific toxicity data for **1-(2-Chloropropyl)piperidine** is limited, data for the closely related hydrochloride salt, 1-(2-Chloroethyl)piperidine hydrochloride (CAS 2008-75-5), indicates significant hazards.[\[14\]](#)[\[15\]](#) It should be handled with extreme caution, assuming a similar hazard profile.

- Hazard Classification: Assumed to be acutely toxic if swallowed, causing severe skin burns and eye damage.[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Handling: Use only in a chemical fume hood. Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, a lab coat, and splash-proof goggles or a face shield.[\[14\]](#)[\[18\]](#) Avoid generating aerosols or dust.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and bases.[\[14\]](#)[\[18\]](#)

- First Aid:
 - Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[17][18]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[14][17]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[14][18]
 - Inhalation: Remove victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[14]

Conclusion

1-(2-Chloropropyl)piperidine (CAS 698-92-0) is more than a simple chemical; it is a strategic enabler in the synthesis of complex molecules with significant biological potential. Its value lies in the combination of the privileged piperidine scaffold and a reactive chloroalkyl handle, offering a reliable entry point for constructing novel pharmaceutical candidates. A comprehensive understanding of its synthesis, reactivity, and analytical profile, coupled with stringent adherence to safety protocols, is paramount for any researcher or organization aiming to unlock its full potential in the advancement of chemical and pharmaceutical science.

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